

2-(Benzyloxy)ethanol physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Benzyloxy)ethanol

Cat. No.: B1666784

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An In-depth Technical Guide on the Physical Properties of **2-(Benzyloxy)ethanol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Benzyloxy)ethanol, also known as benzyl cellosolve or ethylene glycol monobenzyl ether, is a versatile organic compound with the chemical formula $C_9H_{12}O_2$.^[1] It is characterized as a colorless liquid with a faint, rose-like odor.^{[2][3][4]} This ether alcohol serves as a high-boiling solvent and a valuable intermediate in various industrial and research applications.^{[1][2][4]} Its utility spans the formulation of paints, coatings, lacquers, inks, and resins, where it enhances performance and stability.^{[1][2][4]} In the pharmaceutical and cosmetic industries, it is employed in the synthesis of more complex molecules and as a solvent or emulsifier.^[1] This guide provides a comprehensive overview of the core physical properties of **2-(Benzyloxy)ethanol**, presenting key data for research and development applications.

Data Presentation: Physical Properties

The fundamental physical characteristics of **2-(Benzyloxy)ethanol** are summarized in the table below. These values have been compiled from various chemical data sources and are essential for handling, process design, and safety assessments.

Property	Value	Units	Conditions
Molecular Formula	C ₉ H ₁₂ O ₂	-	-
Molecular Weight	152.19	g/mol	-
Appearance	Colorless transparent liquid	-	Ambient
Odor	Faint, rose-like	-	-
Boiling Point	256 - 265	°C	at 760 mmHg
Melting Point	< -75	°C	-
Density	1.071	g/mL	at 25 °C
1.064	g/cm ³	at 20 °C	
Refractive Index	1.521 - 1.5233	nD	at 20 °C
Flash Point	110 - 130	°C	Closed Cup
Vapor Pressure	0.02	mmHg	-
7.3	hPa	at 25 °C	
Vapor Density	5.25	-	(Air = 1)
Water Solubility	4.282	g/L	at 23 °C
Solubility	Soluble in alcohol, ether, chloroform, methanol	-	-

Data compiled from sources:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the determination of the physical properties of **2-(Benzyloxy)ethanol** are not extensively published, as these properties are typically determined using well-established, standardized laboratory methods. The values cited in

chemical handbooks and safety data sheets are generated through these standard techniques, such as:

- Boiling Point: Determined by distillation at atmospheric pressure (e.g., ASTM D1078).
- Melting Point: Assessed using a capillary tube method with a melting point apparatus.
- Density: Measured using a pycnometer or a digital density meter.
- Refractive Index: Measured using an Abbe refractometer at a specified temperature (typically 20°C).
- Flash Point: Determined using standardized closed-cup (e.g., Pensky-Martens) or open-cup apparatus.

For drug development and regulatory submissions, these analyses would be performed under controlled laboratory conditions following compendial methods (e.g., from USP, EP) or internal, validated standard operating procedures (SOPs).

Logical Workflow Visualization

While signaling pathways are not applicable to the physical properties of a chemical compound, the following diagram illustrates a generalized logical workflow for the physical and chemical characterization of a research substance like **2-(Benzyloxy)ethanol**.



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- To cite this document: BenchChem. [2-(Benzyloxy)ethanol physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666784#2-benzyloxy-ethanol-physical-properties]

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